

Application Notes and Protocols for Spiking Environmental Samples with Isodurene-d14

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Compound of Interest

Compound Name: 1,2,3,5-Tetramethylbenzene-d14

Cat. No.: B12316115

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Introduction

In the quantitative analysis of volatile organic compounds (VOCs) in environmental matrices, the use of isotopically labeled internal and surrogate standards is crucial for achieving accurate and reliable results. These standards are essential for correcting variations that can occur during sample preparation, extraction, and analysis, including matrix effects. Isodurene-d14 (**1,2,3,5-tetramethylbenzene-d14**) is a deuterated aromatic hydrocarbon that serves as an excellent surrogate or internal standard for the analysis of various VOCs, particularly aromatic hydrocarbons, in complex environmental samples such as soil, water, and air. Its chemical properties are nearly identical to its non-deuterated analog, Isodurene, but its increased mass allows for clear differentiation in mass spectrometry-based analytical techniques.

This document provides detailed application notes and protocols for the use of Isodurene-d14 as a spiking agent in environmental samples prior to analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation

Table 1: Physical and Chemical Properties of Isodurene

Property	Value
IUPAC Name	1,2,3,5-Tetramethylbenzene
Synonyms	Isodurene
CAS Number	527-53-7
Molecular Formula	C ₁₀ H ₁₄
Molar Mass	134.22 g/mol
Appearance	Colorless liquid
Density	0.89 g/cm ³
Boiling Point	198 °C
Melting Point	-23.7 °C
Water Solubility	27.9 mg/L
Flash Point	63.3 °C

Note: The properties listed are for the non-deuterated Isodurene. Isodurene-d14 will have a slightly higher molar mass but similar physical and chemical properties.

Table 2: Typical GC-MS Parameters for VOC Analysis with Isodurene-d14

Parameter	Setting
GC Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms or equivalent)
Injector Temperature	250 °C
Injection Mode	Splitless
Oven Program	Initial 40 °C for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min
Carrier Gas	Helium at a constant flow of 1.2 mL/min
MS Transfer Line Temp	280 °C
MS Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Mode	Selected Ion Monitoring (SIM)
Isodurene-d14 Quant Ion	To be determined based on the mass spectrum
Isodurene-d14 Qualifier Ions	To be determined based on the mass spectrum

Table 3: Quality Control Acceptance Criteria for Surrogate Recovery

Matrix	EPA Method Reference	Typical Acceptance Criteria
Water	8260D	70-130%
Soil/Solid Waste	8260D	70-130%
Air (Canister)	TO-15	70-130%

Note: Laboratories should establish their own control limits based on performance data. These are general guidelines.[\[1\]](#)

Experimental Protocols

Preparation of Isodurene-d14 Spiking Solution

Objective: To prepare a stock and a working solution of Isodurene-d14 for spiking environmental samples.

Materials:

- Isodurene-d14 (neat standard)
- Methanol (purge-and-trap grade)
- Class A volumetric flasks (e.g., 10 mL, 100 mL)
- Microsyringes

Procedure:

- Stock Solution (e.g., 1000 µg/mL):
 - Allow the sealed vial of neat Isodurene-d14 to equilibrate to room temperature.
 - In a tared 10 mL volumetric flask, accurately weigh approximately 10 mg of the neat Isodurene-d14 standard.
 - Record the exact weight.
 - Dissolve the standard in methanol and bring the volume to the mark.
 - Calculate the exact concentration of the stock solution.
- Working Solution (e.g., 25 µg/mL):
 - Perform a serial dilution of the stock solution with methanol to achieve the desired working concentration. For example, dilute 250 µL of the 1000 µg/mL stock solution to 10 mL in a volumetric flask with methanol.
 - Store the stock and working solutions at $\leq 6\text{ }^{\circ}\text{C}$ in amber glass vials with PTFE-lined caps.

Protocol for Spiking Water Samples

Objective: To spike aqueous samples with Isodurene-d14 prior to purge-and-trap GC-MS analysis.

Materials:

- Water sample
- 40 mL VOA vials with PTFE-lined septa
- Isodurene-d14 working solution (e.g., 25 µg/mL)
- Microsyringe

Procedure:

- Collect the water sample in a 40 mL VOA vial, ensuring no headspace. If residual chlorine is present, the sample should be dechlorinated.
- Just prior to analysis, uncap the VOA vial.
- Using a microsyringe, add a known volume of the Isodurene-d14 working solution to the sample. For a 5 mL sample and a target concentration of 50 µg/L, 10 µL of a 25 µg/mL working solution would be added.
- Immediately recap the vial and gently invert to mix.
- The sample is now ready for purge-and-trap analysis according to standard methods like EPA 8260D.

Protocol for Spiking Soil and Solid Samples

Objective: To spike soil or solid waste samples with Isodurene-d14 prior to extraction or purge-and-trap analysis.

Materials:

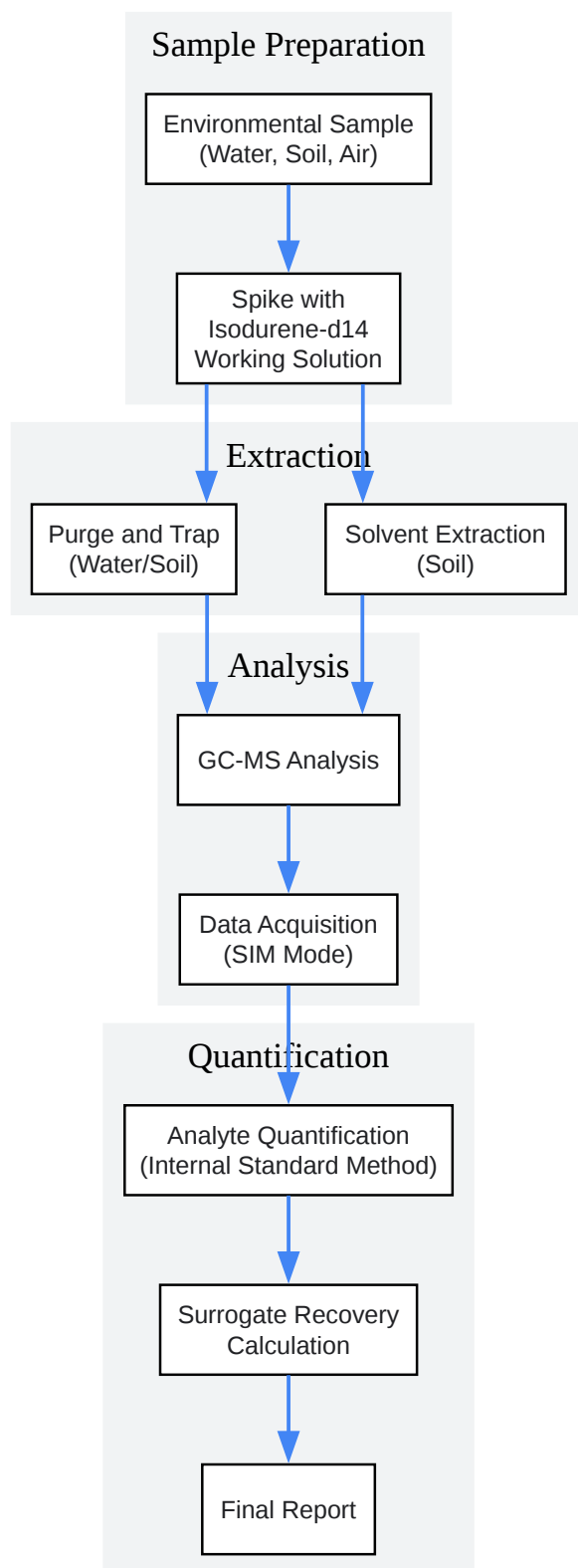
- Soil/solid sample

- Sample container (e.g., 40 mL VOA vial)
- Isodurene-d14 working solution (e.g., 25 µg/mL)
- Methanol (purge-and-trap grade)
- Analytical balance

Procedure:

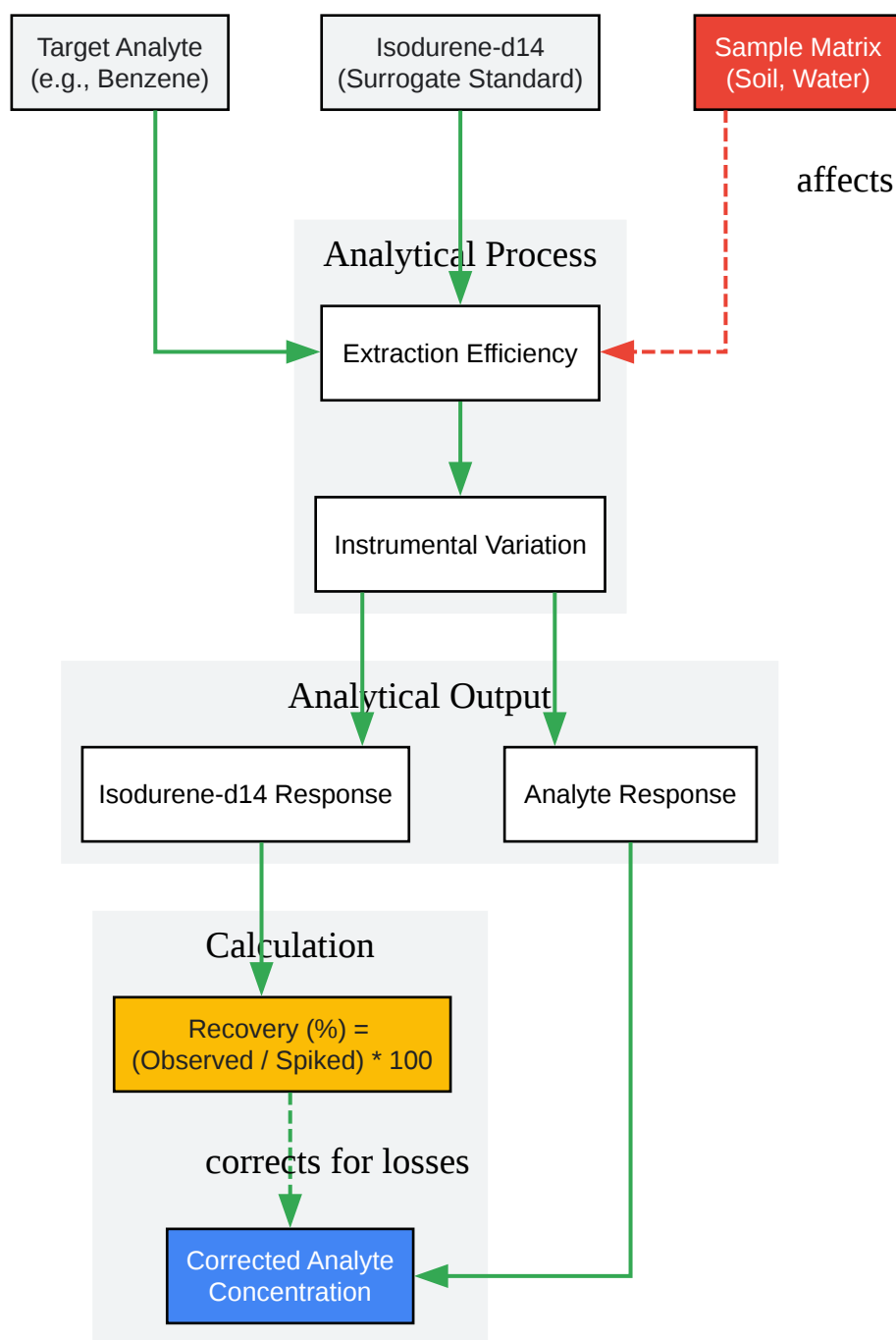
- Weigh a known amount of the soil sample (e.g., 5 grams) directly into a pre-weighed VOA vial.
- Using a microsyringe, add a known volume of the Isodurene-d14 working solution directly onto the soil. The spiking volume should be kept small to minimize solvent effects.
- For methanol extraction methods:
 - Add the appropriate volume of methanol to the vial (e.g., 10 mL).
 - Seal the vial and vortex or sonicate to ensure thorough mixing and extraction.
 - An aliquot of the methanol extract is then taken for analysis.
- For direct purge-and-trap of soils:
 - Quickly add the appropriate amount of reagent water to the vial containing the spiked soil.
 - Immediately seal the vial and proceed with the purge-and-trap analysis as per EPA Method 5035.

Mandatory Visualizations



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Caption: Experimental workflow for VOC analysis using Isodurene-d14.



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Caption: Logical relationship in surrogate standard quantification.

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References

- 1. epa.gov [epa.gov]
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